

Technical Support Center: Precursor Materials for Nitrosomethane

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Compound of Interest

Compound Name: Nitrosomethane

Cat. No.: B1211736

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This guide provides essential safety information, troubleshooting, and frequently asked questions regarding the handling and storage of common precursor materials used in the synthesis of **nitrosomethane**. It is intended for use by trained professionals in a controlled laboratory setting.

Troubleshooting Guide

This section addresses specific issues that researchers may encounter.

Q: What should I do if I find crystals or discoloration in a container of a peroxide-forming precursor?

A: DO NOT TOUCH OR ATTEMPT TO OPEN THE CONTAINER.[\[1\]](#) Whitish crystals around the cap or within the liquid of certain chemicals can indicate the formation of explosive peroxides.

[\[1\]](#) The friction from unscrewing the cap could cause detonation.[\[1\]](#) Immediately notify your institution's Environmental Health and Safety (EHS) office or equivalent safety personnel.[\[1\]](#)[\[2\]](#) Evacuate the immediate area and prevent access by others.[\[2\]](#)[\[3\]](#)

Q: A cylinder of methylamine gas is leaking. What is the immediate emergency procedure?

A: Immediately evacuate the area and notify others.[\[2\]](#)[\[3\]](#) If it is safe to do so without significant risk, shut off all ignition sources.[\[3\]](#) Do not attempt to stop the leak unless you are trained to do so; use spark-proof tools if you must.[\[3\]](#) Contact your institution's emergency response team

and EHS office.[2] Provide adequate ventilation, but do not enter the hazard area without appropriate respiratory protection.[3]

Q: I suspect my nitromethane has been contaminated with a base or an amine. Is it still safe to use?

A: No. Nitromethane can become shock-sensitive if contaminated with incompatible materials such as amines, strong acids, or bases.[2][4] Do not use the material. The mixture may be explosive.[3] The container should be handled with extreme caution. Do not move it if you suspect it has become shock-sensitive. Contact your EHS office for guidance on emergency disposal.

Q: The pressure in a storage area for flammable liquids has increased unexpectedly. What could be the cause and what should be done?

A: An increase in pressure could be due to rising temperatures causing the vapor pressure of the liquids to increase, or a chemical reaction generating gas. Vapors from flammable liquids like nitromethane or alkyl nitrites can form explosive mixtures with air.[4][5] Ensure the area is well-ventilated and that all ignition sources are eliminated.[5][6] If possible and safe, cool the containers with a water spray.[6] Report the situation to your laboratory supervisor and EHS department immediately.

Frequently Asked Questions (FAQs)

Handling

Q: What are the primary hazards associated with nitromethane? A: Nitromethane is a flammable liquid and vapor.[5][7] It is harmful if swallowed or inhaled and is a suspected carcinogen.[4][5][7] A significant hazard is its potential to become shock-sensitive and explosive, especially when heated or contaminated with incompatible materials like amines or strong bases.[2][4]

Q: What personal protective equipment (PPE) is required when handling methylamine? A: When handling methylamine, wear chemical safety goggles (a face shield may also be required), chemical-resistant gloves, and flame-resistant, anti-static clothing, including long pants and closed-toe shoes.[3] All handling of methylamine gas should be done within a chemical fume hood.[3]

Q: What are the risks of handling alkyl nitrites like amyl nitrite? A: Alkyl nitrites are highly flammable liquids and vapors.[\[8\]](#) They are harmful if swallowed or inhaled.[\[8\]](#) Inhalation can cause a rapid drop in blood pressure, dizziness, and headaches.[\[9\]](#)[\[10\]](#) They should be handled in a well-ventilated area, away from heat and ignition sources.[\[8\]](#)

Storage

Q: What are the correct storage conditions for nitromethane? A: Store nitromethane in a tightly closed container in a cool, dry, and well-ventilated area, away from sunlight and heat sources.[\[4\]](#)[\[5\]](#) It should be stored in an approved flammable materials cabinet or a refrigerator rated for flammable storage.[\[4\]](#) It must be kept away from incompatible materials such as amines, strong acids, strong bases, and oxidizing agents.[\[4\]](#)

Q: How should cylinders of methylamine be stored? A: Methylamine cylinders must be stored upright in a flammable-rated cabinet in a well-ventilated area.[\[3\]](#) The valve protection cap must be in place, and the cylinders should be firmly secured to prevent falling.[\[3\]](#) Keep them away from heat, sparks, and open flames.[\[3\]](#)[\[6\]](#)

Q: Are there special storage requirements for amyl nitrite? A: Yes, amyl nitrite should be stored in a tightly closed container in a refrigerator and a well-ventilated place.[\[8\]](#) It should be protected from light and kept under an inert gas.[\[8\]](#) The storage area must use explosion-proof equipment and be designed to avoid shock and friction.[\[8\]](#)

Quantitative Data Summary

The following tables summarize key quantitative safety and storage data for common **nitrosomethane** precursors.

Table 1: Physical Properties and Storage Temperatures

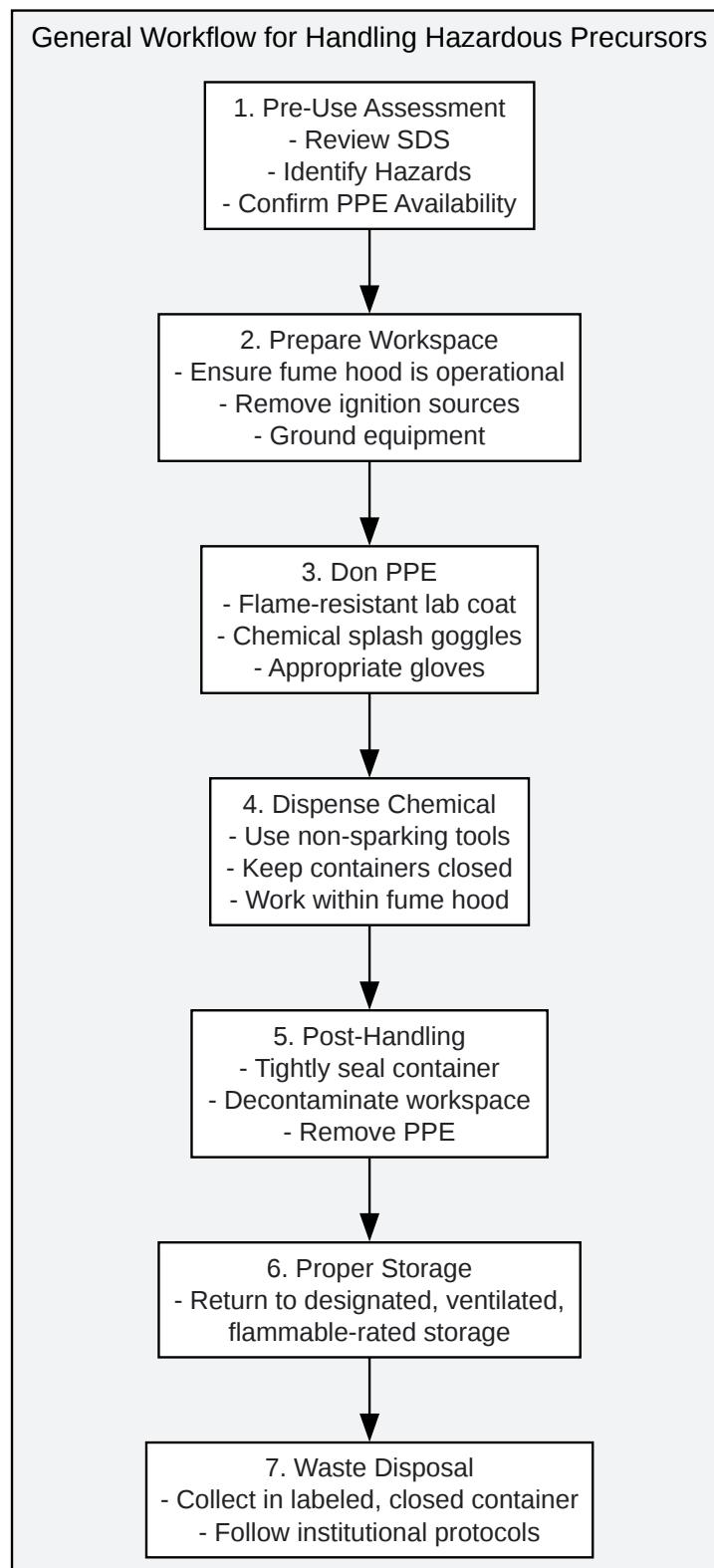
Precursor	Chemical Formula	Boiling Point	Flash Point	Recommended Storage Temperature
Nitromethane	CH ₃ NO ₂	101.2 °C	35 °C	Store at or below room temperature[4]
Methylamine	CH ₅ N	-6.3 °C[11]	-10 °C (aqueous solution)[12]	Store below +30°C[11]
Amyl Nitrite	C ₅ H ₁₁ NO ₂	97-99 °C	-1 °C	Store in a refrigerator[8]

Table 2: Exposure Limits

Precursor	OSHA PEL (TWA)	ACGIH TLV (TWA)	NIOSH IDLH
Nitromethane	100 ppm	20 ppm	750 ppm
Methylamine	10 ppm (12 mg/m ³)[3]	5 ppm (STEL 15 ppm)[3]	100 ppm[11]
Amyl Nitrite	Not Established	Not Established	Not Established

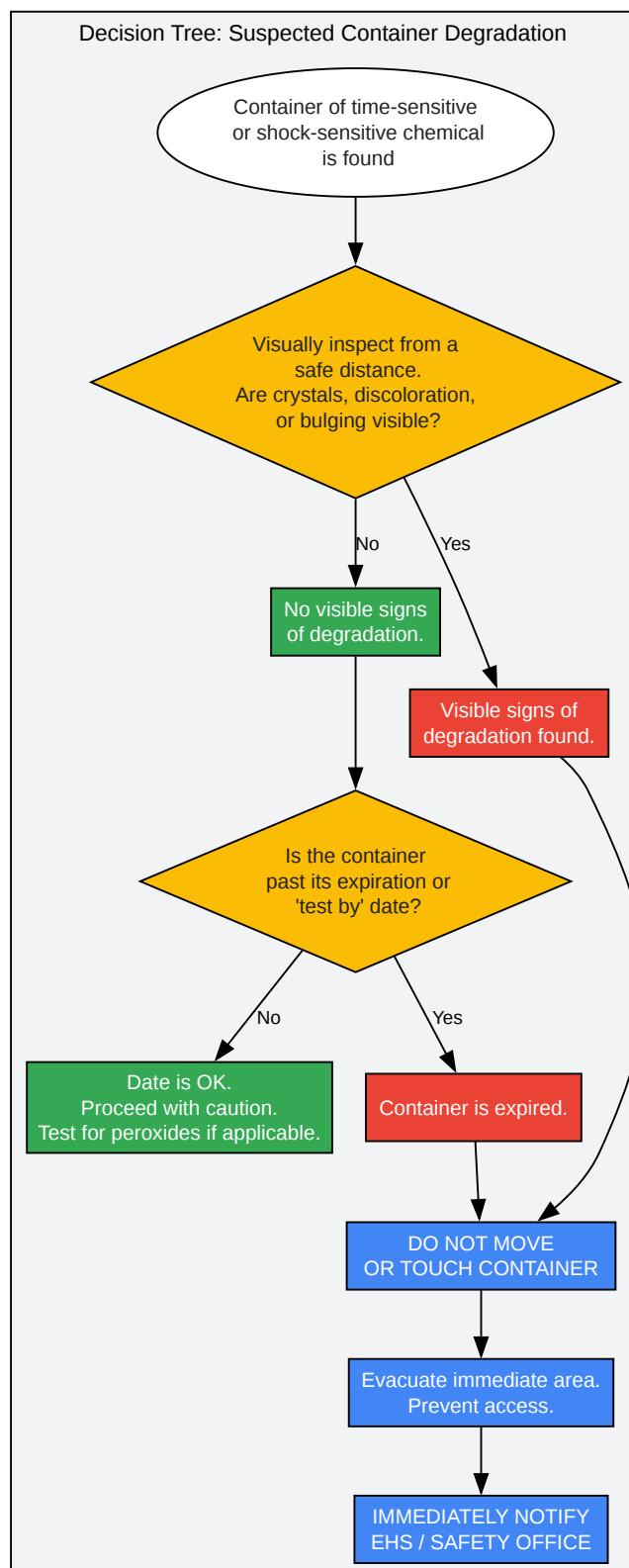
Safe Handling Workflows & Logical Diagrams

The following diagrams illustrate critical safety workflows and decision-making processes for handling precursor materials.



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Caption: General workflow for handling hazardous chemical precursors.

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Caption: Decision tree for handling a potentially degraded chemical container.

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